A Comparative Spectroscopic Guide to Nitroaniline Isomers

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Compound of Interest

Compound Name:	*3-Bromo-2-methyl-5-nitroaniline*
CAS No.:	*1000342-34-6*
Cat. No.:	*B1292625*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an objective comparison of the spectroscopic properties of the three isomers of nitroaniline: ortho (2-nitroaniline), meta (3-nitroaniline), and para (4-nitroaniline). The distinct positions of the nitro ($-NO_2$) and amino ($-NH_2$) groups on the benzene ring in these isomers lead to significant differences in their electronic and vibrational properties. Understanding these differences through spectroscopic analysis is crucial for their identification, characterization, and utilization in various research and development applications, including dye synthesis and pharmaceutical development.

Comparative Spectroscopic Data

The following tables summarize the key quantitative data from UV-Visible (UV-Vis), Infrared (IR), and Nuclear Magnetic Resonance (NMR) spectroscopy for the three nitroaniline isomers.

Table 1: UV-Visible Spectroscopic Data

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Isomer	λmax (nm)	Solvent
o-Nitroaniline	413	Water
m-Nitroaniline	373	Water
p-Nitroaniline	381	Water

Table 2: Infrared (IR) Spectroscopic Data (cm^{-1})

Vibrational Mode	o-Nitroaniline	m-Nitroaniline	p-Nitroaniline
N-H Asymmetric Stretch	~3480	~3470	3478
N-H Symmetric Stretch	~3370	~3380	3350
NO_2 Asymmetric Stretch	~1500	1510	1507
NO_2 Symmetric Stretch	~1340	1349	1333
C-N Stretch	~1250	~1280	1244-1283

Table 3: ^1H and ^{13}C NMR Spectroscopic Data (in DMSO-d_6)

^1H NMR (ppm):

Proton	o-Nitroaniline	m-Nitroaniline	p-Nitroaniline[1]
$-NH_2$	7.25 (s, 2H)	5.95 (s, 2H)	6.64 (d, J=9 Hz, 2H)
Aromatic Protons	8.00 (dd, 1H), 7.42 (t, 1H), 6.80 (d, 1H), 6.60 (t, 1H)	7.45 (t, 1H), 7.15 (m, 2H), 6.85 (m, 1H)	7.98 (d, J=9 Hz, 2H)

^{13}C NMR (ppm):

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Carbon	o-Nitroaniline	m-Nitroaniline	p-Nitroaniline[1]
C-NH_2	146.4	149.5	156.67
C-NO_2	135.8	148.8	136.63
Aromatic Carbons	132.5, 126.3, 116.8, 115.7	130.5, 118.2, 112.1, 108.9	127.37, 113.35

Experimental Protocols

Detailed methodologies for the key spectroscopic techniques are provided below.

UV-Visible (UV-Vis) Spectroscopy

- Sample Preparation: A dilute solution of the nitroaniline isomer is prepared using a suitable solvent (e.g., ethanol or deionized water). The concentration is adjusted to obtain an absorbance reading within the linear range of the spectrophotometer, typically between 0.1 and 1.0 AU.
- Instrumentation: A dual-beam UV-Vis spectrophotometer is used.
- Data Acquisition: The spectrophotometer is first blanked with the solvent used for sample preparation. The absorbance spectrum is then recorded over a wavelength range of 200-800 nm.
- Data Analysis: The wavelength of maximum absorbance (λmax) is identified from the resulting spectrum.

Fourier-Transform Infrared (FTIR) Spectroscopy

- Sample Preparation (KBr Pellet Method): A small amount of the solid nitroaniline sample (1-2 mg) is finely ground with approximately 200 mg of dry potassium bromide (KBr) powder using an agate mortar and pestle. The mixture is then pressed into a thin, transparent pellet using a hydraulic press.
- Instrumentation: A Fourier-Transform Infrared (FTIR) spectrometer is utilized.

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- Data Acquisition: A background spectrum of the empty sample compartment is recorded. The KBr pellet containing the sample is then placed in the sample holder, and the IR spectrum is recorded, typically in the range of 4000-400 cm^{-1}.
- Data Analysis: The characteristic absorption bands for functional groups such as N-H, N-O, and C-N stretches are identified and their wavenumbers are recorded.

Nuclear Magnetic Resonance (NMR) Spectroscopy

- Sample Preparation: Approximately 5-10 mg of the nitroaniline isomer is dissolved in about 0.6-0.7 mL of a deuterated solvent (e.g., DMSO-d_6) in an NMR tube. A small amount of tetramethylsilane (TMS) can be added as an internal standard (0 ppm).
- Instrumentation: A high-resolution NMR spectrometer (e.g., 300 MHz or higher) is used.
- Data Acquisition: Both ^{1}H and ^{13}C NMR spectra are acquired. For ^{1}H NMR, standard acquisition parameters are used. For ^{13}C NMR, a proton-decoupled sequence is typically employed to simplify the spectrum.
- Data Analysis: The chemical shifts (δ) of the signals are reported in parts per million (ppm) relative to the internal standard. The multiplicity (singlet, doublet, triplet, etc.) and coupling constants (J) for ^{1}H NMR signals are also determined.

Visualization of Experimental Workflow and Isomer Properties

The following diagrams, created using the DOT language, illustrate the logical workflow for spectroscopic analysis and the relationship between the nitroaniline isomers and their distinct spectroscopic characteristics.

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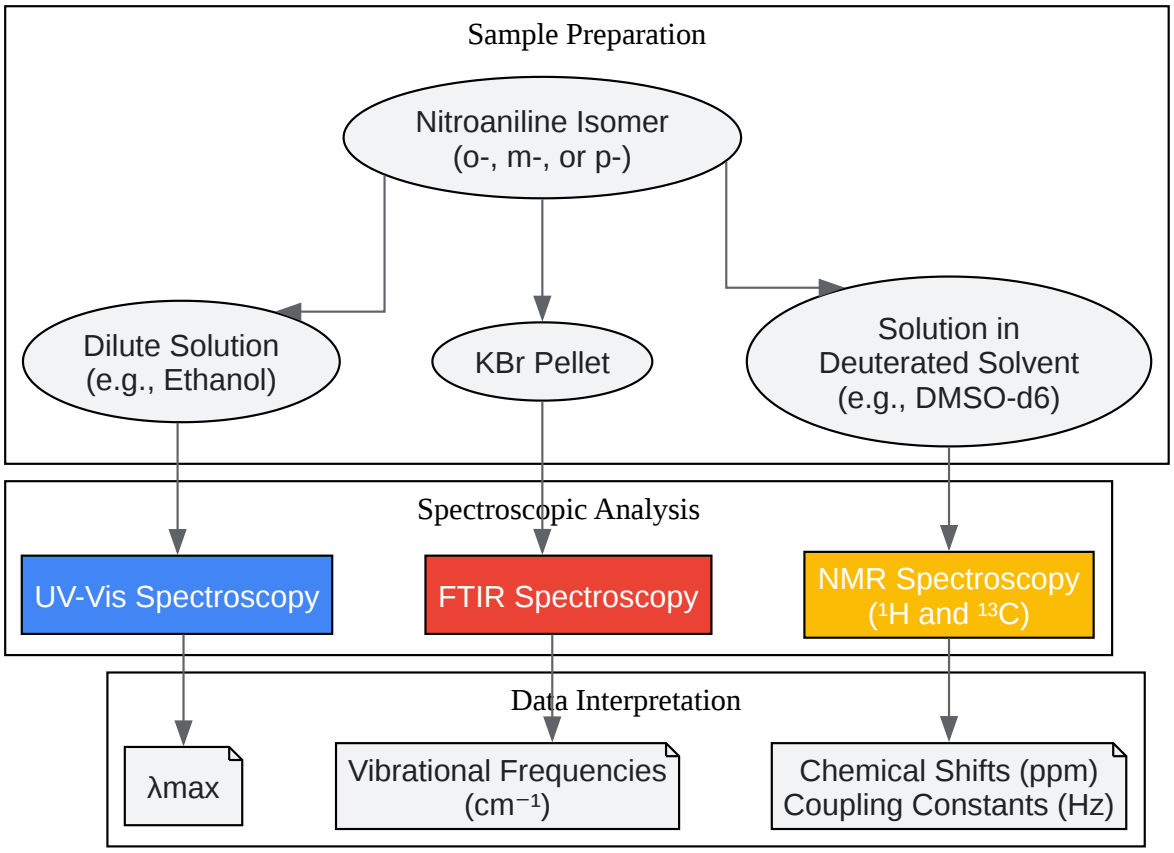

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Caption: Experimental workflow for the spectroscopic analysis of nitroaniline isomers.

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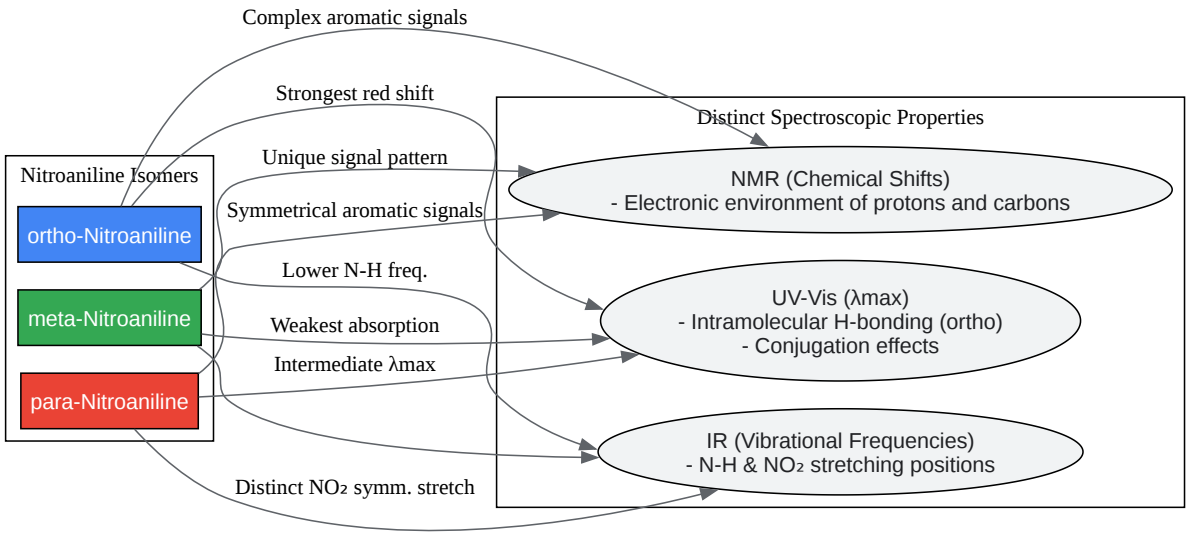

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Caption: Relationship between nitroaniline isomers and their spectroscopic properties.

Conclusion

The spectroscopic data presented in this guide clearly demonstrate the distinct fingerprints of ortho-, meta-, and para-nitroaniline. The differences in their UV-Vis absorption maxima, characteristic IR vibrational frequencies, and NMR chemical shifts are direct consequences of the varied electronic interactions and steric effects imposed by the relative positions of the amino and nitro groups. This comparative guide, with its tabulated data and detailed protocols, serves as a valuable resource for researchers in the accurate identification and characterization of these important chemical isomers.

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References

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